

Application Notes and Protocols: The Selective Choline Kinase α Inhibitor MN58b

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Compound of Interest

Compound Name: MN58b

Cat. No.: B15579213

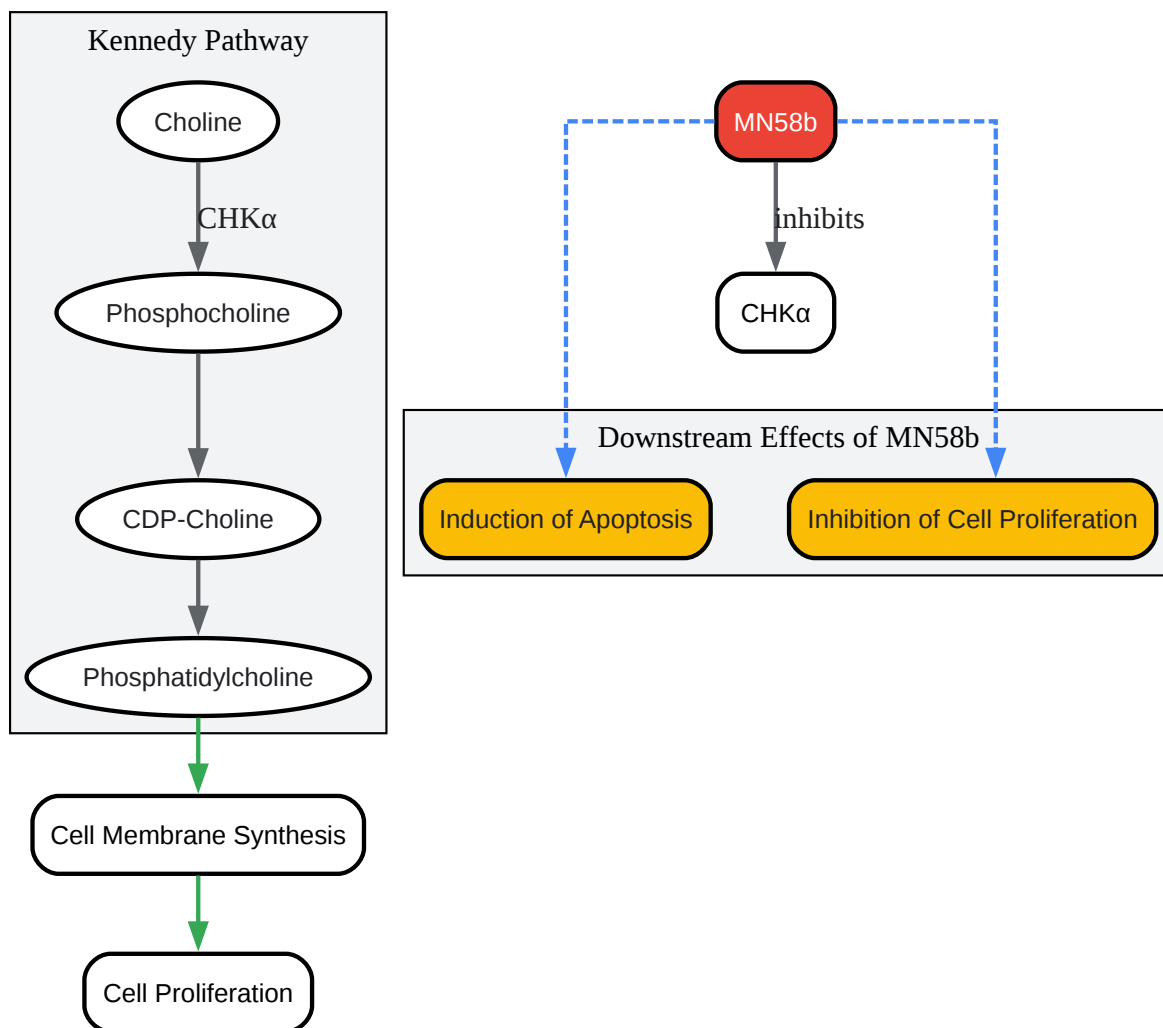
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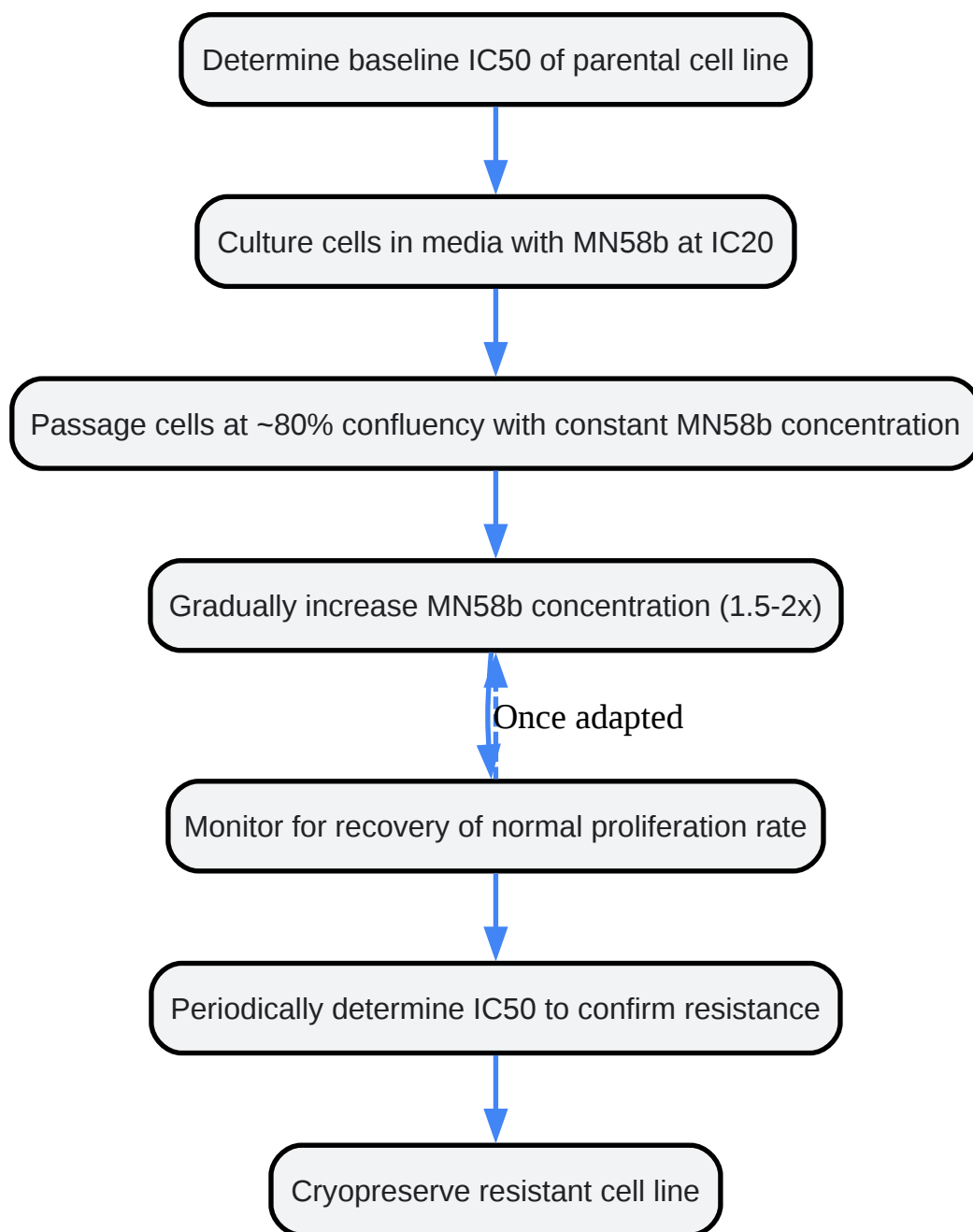
For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the experimental use of **MN58b**, a selective inhibitor of Choline Kinase α (CHK α), in cancer cell culture models. **MN58b** has demonstrated significant anti-proliferative and antitumoral activity in a variety of cancer types, making it a valuable compound for therapeutic research and development.^[1] These notes detail the mechanism of action, quantitative data on its efficacy, and step-by-step protocols for key in vitro experiments.

Mechanism of Action

The primary molecular target of **MN58b** is Choline Kinase α (CHK α), an enzyme crucial for the synthesis of phosphatidylcholine, a major component of cell membranes.^{[1][2]} CHK α is frequently overexpressed in many cancers and plays a vital role in tumor initiation and progression.^{[1][2]} **MN58b** acts as a competitive inhibitor of CHK α , blocking the production of phosphocholine.^[1] This disruption of choline metabolism leads to the induction of apoptosis and a reduction in cell growth.^{[1][2]}





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References

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